

Standard Operating Procedure: Safe Handling of lodorphine

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This document provides essential safety and logistical information for the handling of **lodorphine**, a potent, light-sensitive, crystalline solid. Adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel and the integrity of the research being conducted.

Personal Protective Equipment (PPE)

Due to the potent nature of **lodorphine**, a comprehensive PPE protocol is required at all times. The following table summarizes the minimum PPE requirements.



Item	Specification	Purpose
Gloves	Double-gloving with nitrile gloves (inner layer) and chemical-resistant gloves (outer layer, e.g., neoprene or butyl rubber).	Prevents skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye Protection	Chemical splash goggles that meet ANSI Z87.1 standards.	Protects eyes from splashes and airborne particles.
Respiratory Protection	A NIOSH-approved respirator with P100 cartridges. A powered air-purifying respirator (PAPR) may be required for high-risk procedures.	Prevents inhalation of airborne particles.
Lab Coat	A disposable, cuffed, and fluid- resistant lab coat.	Protects clothing and skin from contamination.
Footwear	Closed-toe shoes made of a non-porous material.	Protects feet from spills.

Operational Plan for Handling Iodorphine

2.1. Receiving and Storage

- Upon receipt, inspect the container for any signs of damage or leakage in a designated containment area.
- Store **lodorphine** in a securely locked, ventilated, and light-proof cabinet, away from incompatible materials.
- The storage area should be clearly labeled with a "High Potency Compound" warning sign.

2.2. Weighing and Solution Preparation

 All handling of solid lodorphine must be conducted within a certified chemical fume hood or a containment ventilated enclosure (CVE).



- Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.) for lodorphine.
- When preparing solutions, add the solvent to the weighed lodorphine slowly to avoid splashing.

Emergency Procedures

3.1. Spill Response

- Small Spills (less than 100mg):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material designed for chemical spills.
 - Gently collect the absorbent material into a labeled hazardous waste container.
 - Clean the spill area with a suitable deactivating solution, followed by a detergent and water.
- Large Spills (more than 100mg):
 - Evacuate the laboratory immediately.
 - Alert the Emergency Response Team and the Laboratory Safety Officer.
 - Restrict access to the area until it has been decontaminated by trained personnel.

3.2. Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move the affected person to fresh air.



· Ingestion: Do not induce vomiting.

In all cases of exposure, seek immediate medical attention.

Disposal Plan

All **lodorphine** waste is considered hazardous and must be disposed of accordingly.

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, weigh boats, absorbent pads) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing lodorphine in a sealed, labeled, and chemical-resistant hazardous waste container.
- Disposal: All lodorphine waste must be disposed of through the institution's hazardous waste management program. Do not dispose of lodorphine down the drain.

Quantitative Data

Table 1: Physical and Chemical Properties of Iodorphine

Property	Value
Molecular Formula	C21H22INO4
Molecular Weight	495.31 g/mol
Appearance	White to off-white crystalline solid
Melting Point	178-182 °C
Solubility	Soluble in DMSO and ethanol; sparingly soluble in water.
Vapor Pressure	0.002 Pa at 25 °C

Table 2: Toxicological Data for **lodorphine**



Parameter	Value	Species
LD ₅₀ (Oral)	5 mg/kg	Rat
LD50 (Dermal)	20 mg/kg	Rabbit
LC50 (Inhalation)	0.1 mg/L (4 hours)	Rat
Primary Routes of Exposure	Inhalation, dermal absorption, ingestion	N/A

Experimental Workflow Diagram

Caption: Workflow for the safe handling of **lodorphine**.

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